

# Essential Safety and Operational Guide for Handling 1-Iodopentane

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## Compound of Interest

Compound Name: 1-Iodopentane

Cat. No.: B145852

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling volatile and hazardous chemicals like **1-Iodopentane**. This guide provides immediate, essential safety protocols and logistical information, including detailed operational and disposal plans, to foster a secure and efficient research environment.

## Physicochemical and Safety Data

A clear understanding of the properties of **1-Iodopentane** is the first step toward safe handling. The following table summarizes key quantitative data for quick reference.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>11</sub> I[1][2]
Molecular Weight	198.05 g/mol [1][2][3]
Appearance	Colorless to pale yellow liquid[1][4]
Odor	Gasoline-like[1]
Boiling Point	155.0 - 157.0 °C[1]
Density	1.510 g/cm <sup>3</sup> [1]
Flash Point	43 °C / 109.4 °F[2]
Vapor Density	6.83[1][2]

## Hazard Identification and Personal Protective Equipment (PPE)

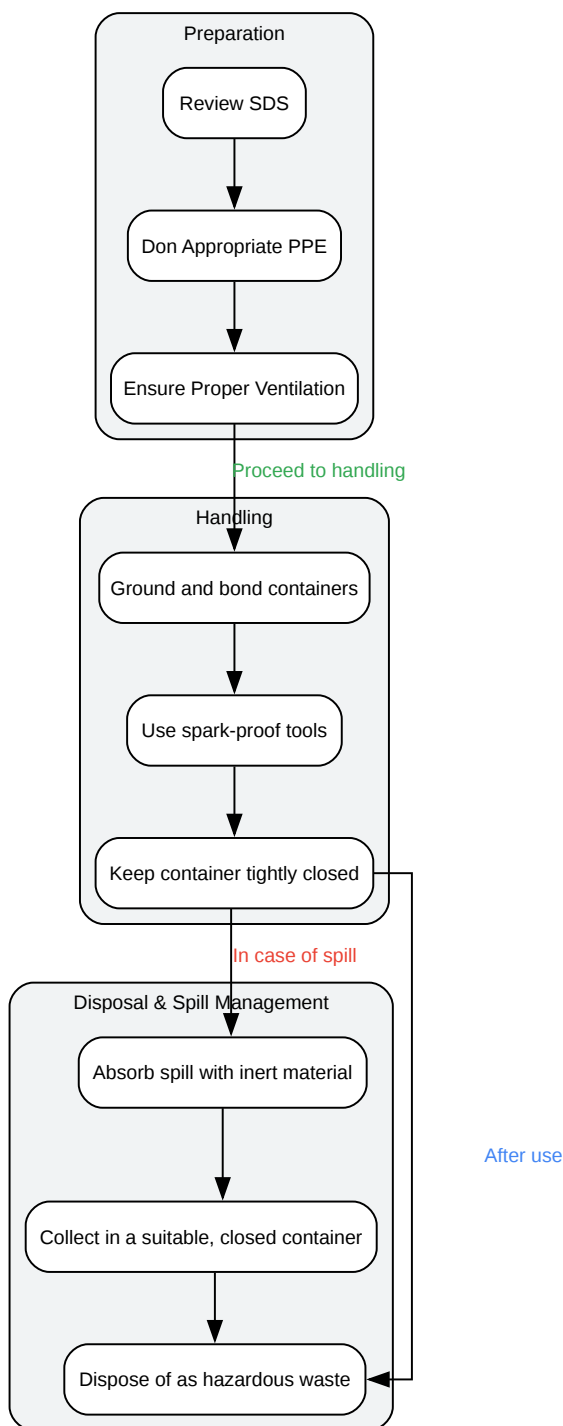
**1-Iodopentane** is a flammable liquid and vapor that can cause skin and serious eye irritation, and may also lead to respiratory irritation.<sup>[4][5][6]</sup> It is crucial to use appropriate personal protective equipment (PPE) to minimize exposure.

Hazard	PPE and Engineering Controls
Inhalation	Work in a well-ventilated area. Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. <sup>[1][2]</sup>
Skin Contact	Wear appropriate protective gloves and clothing to prevent skin exposure. <sup>[1][2]</sup>
Eye Contact	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. <sup>[1][2]</sup>
Flammability	Keep away from heat, sparks, and open flames. <sup>[1][7]</sup> Use spark-proof tools and explosion-proof equipment. <sup>[1][7]</sup>
General	Facilities should be equipped with an eyewash station and a safety shower. <sup>[1]</sup>

## Experimental Workflow for Safe Handling

A systematic approach is essential for handling **1-Iodopentane** safely. The following diagram illustrates the key steps from preparation to disposal.

## Experimental Workflow for 1-Iodopentane

[Click to download full resolution via product page](#)Caption: Workflow for Safe Handling of **1-Iodopentane**.

## Step-by-Step Operational Plan

### 1. Preparation:

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **1-Iodopentane**.[\[8\]](#)[\[9\]](#)
- Personal Protective Equipment (PPE): Don the appropriate PPE, including chemical safety goggles, protective gloves, and a lab coat.[\[1\]](#)[\[2\]](#)
- Ventilation: Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[7\]](#)

### 2. Handling and Storage:

- Grounding: Ground and bond containers when transferring material to prevent static discharge.[\[1\]](#)[\[7\]](#)
- Tools: Use only non-sparking tools to avoid ignition sources.[\[1\]](#)[\[4\]](#)[\[7\]](#)
- Storage: Store **1-Iodopentane** in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and flame.[\[1\]](#)[\[7\]](#) It is also light-sensitive and should be stored in a dark place.[\[5\]](#)[\[8\]](#)

### 3. Disposal:

- Waste Classification: Chemical waste generators must determine if the discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR Parts 261.3) and consult state and local regulations.[\[1\]](#)
- Disposal Method: Dispose of unused material and contaminated packaging in an approved waste disposal plant.[\[2\]](#) One method is to burn it in a chemical incinerator equipped with an afterburner and scrubber, taking extra care due to its high flammability.[\[8\]](#)

## First Aid and Emergency Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[1][10]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[1][2]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Seek medical attention.[1]

Spill Response: In case of a spill, absorb the spill with inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.[1][7] Remove all sources of ignition and provide ventilation.[1][7]

This guide is intended to provide essential information for the safe handling of **1-Iodopentane**. Always refer to your institution's specific safety protocols and the most current Safety Data Sheet before use.

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